

N-Nitrosoanatabine synthesis and purification for research

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Compound of Interest

Compound Name: *N-Nitrosoanatabine*

Cat. No.: B013793

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General Information on N-Nitrosoanatabine (NAT)

N-Nitrosoanatabine is a tobacco-specific nitrosamine (TSNA). TSNAs are a group of carcinogens found primarily in tobacco products and in the smoke produced by burning tobacco.

Formation and Occurrence

N-Nitrosoanatabine is formed from the nitrosation of the tobacco alkaloid anatabine. This chemical reaction can occur during the curing and processing of tobacco leaves. Anatabine, a minor alkaloid in tobacco, reacts with nitrosating agents (such as nitrites) that are also present in the tobacco.

Health Implications

Exposure to TSNAs, including **N-Nitrosoanatabine**, is a significant risk factor for cancers of the lung, esophagus, pancreas, and oral cavity in tobacco users. These compounds are potent carcinogens that can damage DNA and lead to tumor formation. Regulatory bodies and public health organizations worldwide monitor the levels of TSNAs in tobacco products as a measure of their carcinogenic potential.

Analytical Detection

For research and regulatory purposes, the detection and quantification of **N-Nitrosoanatabine** in tobacco, smoke, and biological samples are typically performed using advanced analytical chemistry techniques. The standard method involves liquid chromatography-tandem mass spectrometry (LC-MS/MS), which offers high sensitivity and specificity for identifying and measuring the concentration of this compound.

If you are a researcher at a legitimate institution, you should consult with your institution's environmental health and safety (EHS) office and follow all established protocols for handling carcinogenic and regulated substances. Synthesis of such compounds should only be performed in a controlled laboratory setting with the appropriate engineering controls, personal protective equipment (PPE), and institutional oversight.

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